

2-Chloro-N-(2,4-dichlorophenyl)acetamide CAS number

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Compound of Interest

Compound Name: 2-Chloro-N-(2,4-dichlorophenyl)acetamide

CAS No.: 6974-56-7

Cat. No.: B1346228

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An In-depth Technical Guide to 2-Chloro-N-(2,4-dichlorophenyl)acetamide

CAS Number: 6974-56-7

Executive Summary: This document provides a comprehensive technical overview of **2-Chloro-N-(2,4-dichlorophenyl)acetamide**, a halogenated acetamide with significant utility in synthetic chemistry. Identified by the CAS Number 6974-56-7, this compound serves as a crucial intermediate in the development of pharmaceuticals and agrochemicals.^[1] This guide details its physicochemical properties, established synthesis protocols, molecular structure, and key applications. Furthermore, it covers essential analytical methodologies for its characterization and outlines critical safety and handling procedures for laboratory and industrial settings. The content is tailored for researchers, chemists, and professionals in drug development, offering field-proven insights into its synthesis and application.

Introduction to Halogenated Acetamides

2-Chloro-N-(2,4-dichlorophenyl)acetamide belongs to the acetamide class of organic compounds, which are integral to diverse areas of chemical research due to their versatile reactivity and wide-ranging biological activities.[1] The introduction of halogen atoms into the acetamide structure fundamentally alters the compound's physicochemical properties, including its electrophilicity, lipophilicity, and metabolic stability.[1] This strategic halogenation is a powerful tool in medicinal chemistry and agrochemical research for modulating the biological activity of molecules.[1] As an intermediate, **2-Chloro-N-(2,4-dichlorophenyl)acetamide** holds significant potential for creating more complex molecules, and its inherent antimicrobial and antifungal properties are areas of active investigation.[1]

Physicochemical Properties

A clear understanding of the compound's physical and chemical properties is fundamental for its application in synthesis and research. The key properties are summarized below.

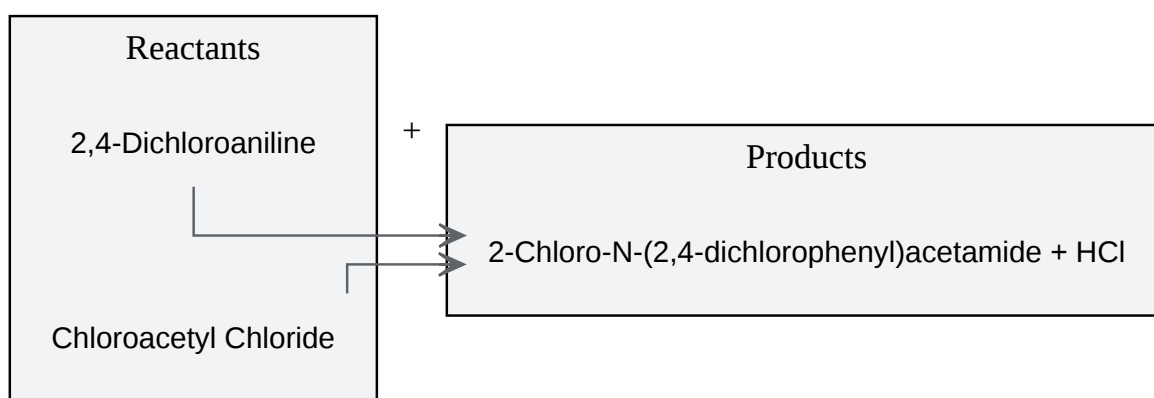
Property	Value	Source(s)
CAS Number	6974-56-7	[1][2]
Molecular Formula	C ₈ H ₆ Cl ₃ NO	[2][3]
Molecular Weight	238.5 g/mol	[1]
Melting Point	105 - 108°C	[2][3]
Boiling Point	385.1°C at 760 mmHg	[2][3]
Density	1.511 g/cm ³	[2][3]
InChI Key	KRUAPYSYOURFRC-UHFFFAOYSA-N	[1][2]
Appearance	White to light yellow powder/crystal	(Analogous compound)
Hazard Statements	Irritant (Xi)	[2]

Synthesis and Manufacturing

The synthesis of **2-Chloro-N-(2,4-dichlorophenyl)acetamide** is most commonly achieved through a straightforward acylation reaction.

Reaction Principle

The primary synthetic route involves the reaction of 2,4-dichloroaniline with chloroacetyl chloride.[1] In this nucleophilic acyl substitution, the amino group of the 2,4-dichloroaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. This results in the formation of the amide bond and the elimination of hydrogen chloride (HCl).



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Figure 1: Synthesis Reaction Scheme.

Detailed Experimental Protocol

This protocol is a representative methodology based on standard procedures for the synthesis of N-substituted chloroacetamides.[4][5][6]

- **Reactant Preparation:** In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve 2,4-dichloroaniline (0.1 mol) in a suitable inert solvent such as benzene or ethyl acetate.
- **Acylation:** Add chloroacetyl chloride (0.11 mol, a slight excess) dropwise to the stirred solution at room temperature. The choice to add the acylating agent slowly is to control the exothermic reaction and prevent side product formation.

- **Reaction Completion:** After the addition is complete, reflux the reaction mixture for 2-4 hours to ensure the reaction goes to completion.[5] The progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** Cool the mixture to room temperature. If a precipitate has formed, filter the solid. The crude product can be washed with water to remove any remaining HCl and unreacted starting materials.[6]
- **Purification:** The resulting solid product is purified by recrystallization from a suitable solvent, such as ethanol, to yield the final product in high purity.[5]
- **Characterization:** Confirm the identity and purity of the synthesized compound by measuring its melting point and using spectroscopic techniques like Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.[4]

Yield Optimization and Purity Assessment

Yield optimization involves the precise control of reaction parameters. Key factors include maintaining the correct stoichiometric ratio of reactants, controlling the reaction temperature to minimize side reactions, and ensuring adequate reaction time.[1] Purity is typically assessed by the compound's sharp melting point range and confirmed through chromatographic and spectroscopic methods.[4]

Molecular Structure and Spectroscopic Analysis

Structural Conformation

Crystallographic studies of **2-Chloro-N-(2,4-dichlorophenyl)acetamide** reveal specific conformational features. The structure contains two independent molecules in the asymmetric unit.[7] Key observations include:

- The conformation of the N-H bond is nearly syn to the ortho-chloro substituent on the phenyl ring.[7]
- The conformation of the C=O bond is anti to the N-H bond.[7]

This spatial arrangement is crucial as it influences the molecule's packing in the crystal lattice and its potential interactions with biological targets. The molecules are linked into

supramolecular chains through N-H...O hydrogen bonding.[7]

Figure 2: Diagram of N-H/C=O Conformation.

Applications in Research and Development

Intermediate in Organic Synthesis

2-Chloro-N-(2,4-dichlorophenyl)acetamide is a valuable intermediate for synthesizing more complex molecules. The α -chloroacetamide group serves as a reactive electrophile, or "handle," for further synthetic modifications through nucleophilic substitution.[8] The chlorine atom is a good leaving group, allowing for the facile introduction of various functional groups, making it a versatile precursor for building libraries of potential drug candidates.[8]

Biological and Medicinal Chemistry Applications

The halogenated acetamide structure is a recurring motif in biologically active compounds.

- **Antimicrobial and Antifungal Activity:** This class of compounds has documented antimicrobial and antifungal properties, representing an active area of investigation.[1][4]
- **Kinase Inhibitor Scaffolds:** In medicinal chemistry, the related 2-chloro-N-(pyridinyl)acetamide is a key intermediate for kinase inhibitors used in cancer therapy.[8] The chloroacetamide moiety can form covalent bonds with cysteine residues in the active site of kinases, leading to potent and prolonged inhibition.[8] While not directly reported for the 2,4-dichlorophenyl variant, the underlying chemical principle highlights its potential in designing covalent inhibitors for various enzyme targets.
- **Modulation of Physicochemical Properties:** The three chlorine atoms on the molecule significantly increase its lipophilicity compared to a non-halogenated parent compound. This property is critical for cell membrane permeability and interaction with hydrophobic binding pockets in biological targets.

Analytical Methodologies

Ensuring the identity, purity, and concentration of **2-Chloro-N-(2,4-dichlorophenyl)acetamide** is critical for its use in research and development.

Chromatographic and Spectroscopic Analysis

- Gas Chromatography-Mass Spectrometry (GC/MS): GC/MS is a suitable technique for the analysis of this compound. Based on methods for structurally similar compounds like 2,4-dichloroanisole (2,4-DCA), a method would likely involve a capillary column (e.g., DB-5MS), helium carrier gas, and electron impact ionization, monitoring for characteristic mass fragments.[\[9\]](#)
- NMR and IR Spectroscopy: As part of the initial characterization, ^1H NMR, ^{13}C NMR, and IR spectroscopy are used to confirm the molecular structure, identifying characteristic peaks for the amide N-H, carbonyl C=O, and aromatic C-H bonds.[\[4\]](#)[\[10\]](#)

Purity Determination

- Melting Point: A sharp, defined melting point range is a primary indicator of high purity.[\[4\]](#)
- Thin Layer Chromatography (TLC): TLC is a rapid and effective method used to monitor the progress of the synthesis reaction and assess the purity of the final product.[\[4\]](#)

Safety and Handling

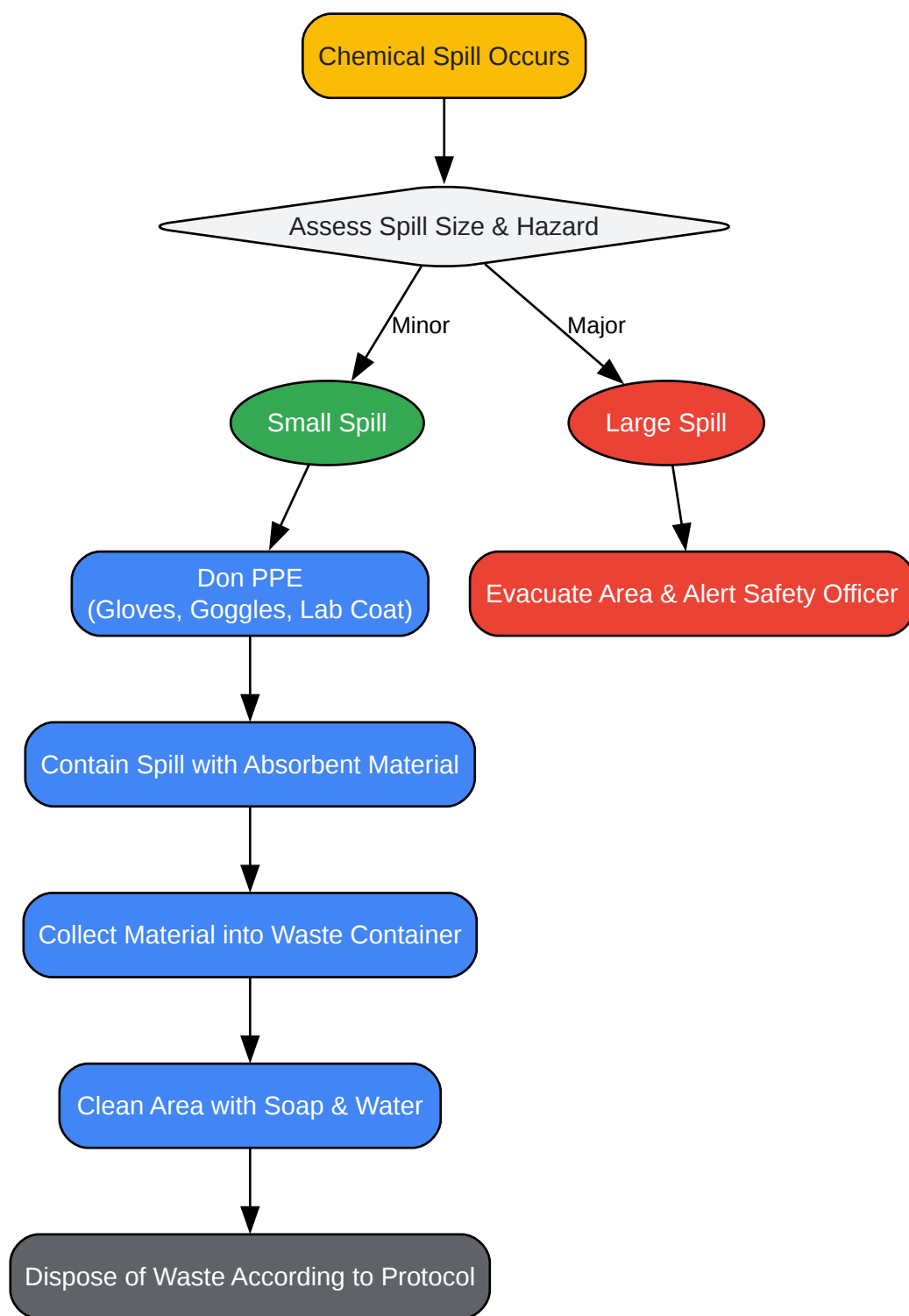
Working with chlorinated organic compounds requires strict adherence to safety protocols. The following guidelines are based on safety data sheets for closely related chloroacetamides.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Hazard Identification

- Acute Effects: Classified as an irritant.[\[2\]](#) May cause skin, eye, and respiratory irritation.[\[12\]](#) Some related compounds are toxic if swallowed.[\[14\]](#)
- Sensitization: May cause an allergic skin reaction.[\[13\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.[\[11\]](#)[\[12\]](#)

Recommended Handling Protocol

- Ventilation: Always handle the compound in a well-ventilated area, preferably inside a chemical fume hood.[\[11\]](#)
- Avoid Inhalation/Contact: Avoid breathing dust and prevent contact with skin and eyes.[\[11\]](#)
[\[14\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[11\]](#)[\[15\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#)[\[12\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[11\]](#)[\[12\]](#)



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Figure 3: Spill Response Workflow.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[12\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or rash occurs, get medical advice.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [\[11\]](#)
- Inhalation: Remove person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[12\]](#)

Conclusion and Future Outlook

2-Chloro-N-(2,4-dichlorophenyl)acetamide (CAS: 6974-56-7) is a synthetically valuable compound with established protocols for its production and clear applications as a chemical intermediate. Its utility is rooted in the reactivity of the chloroacetamide group and the modulating effects of its dichlorophenyl ring. Future research trajectories will likely focus on the development of more efficient and environmentally benign synthetic methods.[\[1\]](#) Additionally, a deeper exploration of its biological activities and those of its derivatives could unveil novel therapeutic or agrochemical agents. A significant ongoing challenge is understanding the environmental fate and potential toxicity of such halogenated compounds, which warrants further investigation.[\[1\]](#)

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